

Physical and chemical properties of uracil-5-sulfonyl chloride

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Compound of Interest

Compound Name: 2,4-Dioxo-1,2,3,4-tetrahydropyrimidine-5-sulfonyl chloride

Cat. No.: B1295848

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An in-depth guide to the physical and chemical properties of uracil-5-sulfonyl chloride, tailored for researchers, scientists, and drug development professionals.

Core Physical Properties

Uracil-5-sulfonyl chloride is a derivative of uracil, a naturally occurring pyrimidine. The introduction of the sulfonyl chloride group at the 5-position significantly alters its chemical reactivity, making it a valuable reagent in organic synthesis, particularly for the preparation of sulfonamide derivatives.

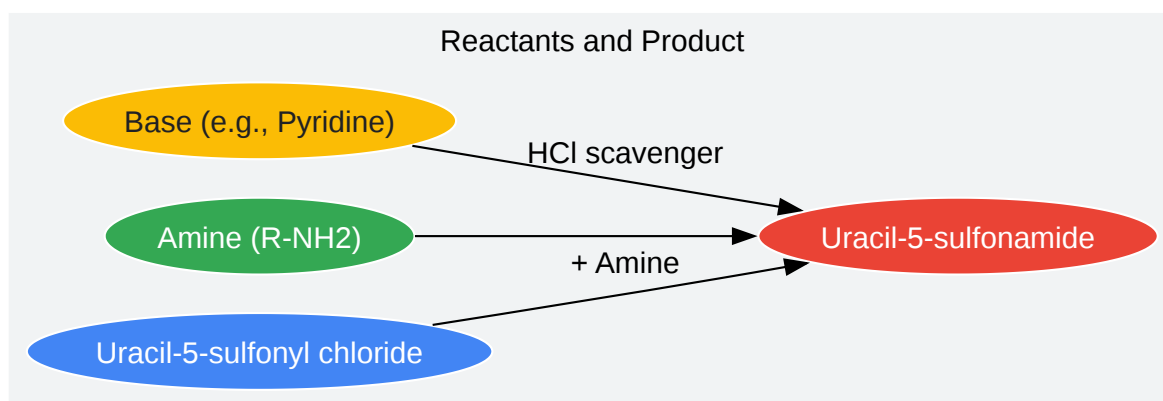
Property	Value	Notes
Molecular Formula	C ₄ H ₃ ClN ₂ O ₄ S	
Molecular Weight	226.6 g/mol	
Melting Point	193-195 °C	Predicted value.
Appearance	White to off-white solid	
Solubility	Soluble in organic solvents like DMF and DMSO. Reacts with protic solvents.	

Chemical Reactivity and Synthesis

The primary chemical feature of uracil-5-sulfonyl chloride is the high reactivity of the sulfonyl chloride group. This functional group readily reacts with nucleophiles, such as amines and alcohols, to form sulfonamides and sulfonate esters, respectively. This reactivity is central to its application in medicinal chemistry for the synthesis of potential therapeutic agents.

Synthesis of Uracil-5-Sulfonamides

A common application of uracil-5-sulfonyl chloride is the synthesis of uracil-5-sulfonamides through its reaction with primary or secondary amines. This reaction typically proceeds in the presence of a base to neutralize the hydrochloric acid byproduct.



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Caption: Reaction scheme for the synthesis of uracil-5-sulfonamides.

Experimental Protocol: Synthesis of a Uracil-5-Sulfonamide Derivative

The following is a representative protocol for the synthesis of a uracil-5-sulfonamide derivative from uracil-5-sulfonyl chloride and an amine.

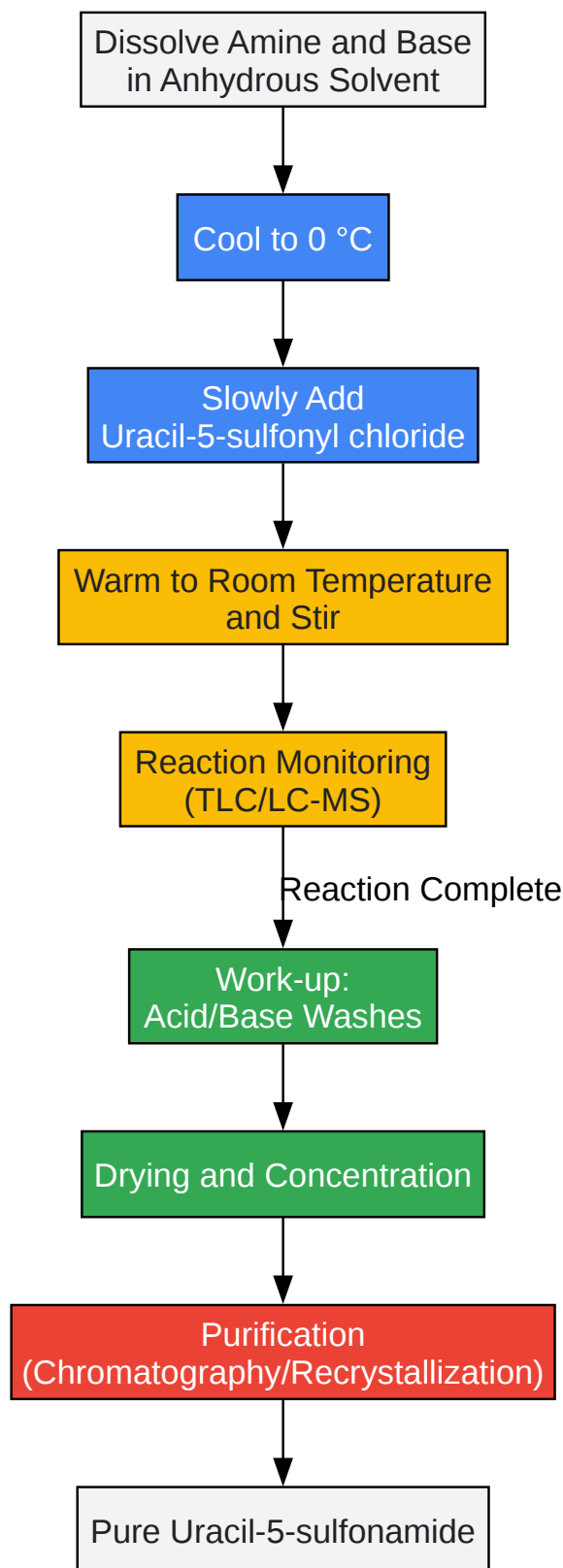
Materials:

- Uracil-5-sulfonyl chloride
- A primary or secondary amine
- Anhydrous pyridine or another suitable base (e.g., triethylamine)
- Anhydrous solvent (e.g., dichloromethane, DMF)
- Hydrochloric acid (1M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Solvents for purification (e.g., ethyl acetate, hexanes)

Procedure:

- In a clean, dry flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the amine in the chosen anhydrous solvent.
- Add the base (e.g., 1.2 equivalents of pyridine) to the solution and stir.
- Slowly add a solution of uracil-5-sulfonyl chloride (1.0 equivalent) in the same anhydrous solvent to the reaction mixture at 0 °C.
- Allow the reaction to warm to room temperature and stir for the time determined by reaction monitoring (e.g., TLC or LC-MS).
- Upon completion, dilute the reaction mixture with the solvent and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by a suitable method, such as column chromatography or recrystallization, to yield the pure uracil-5-sulfonamide.

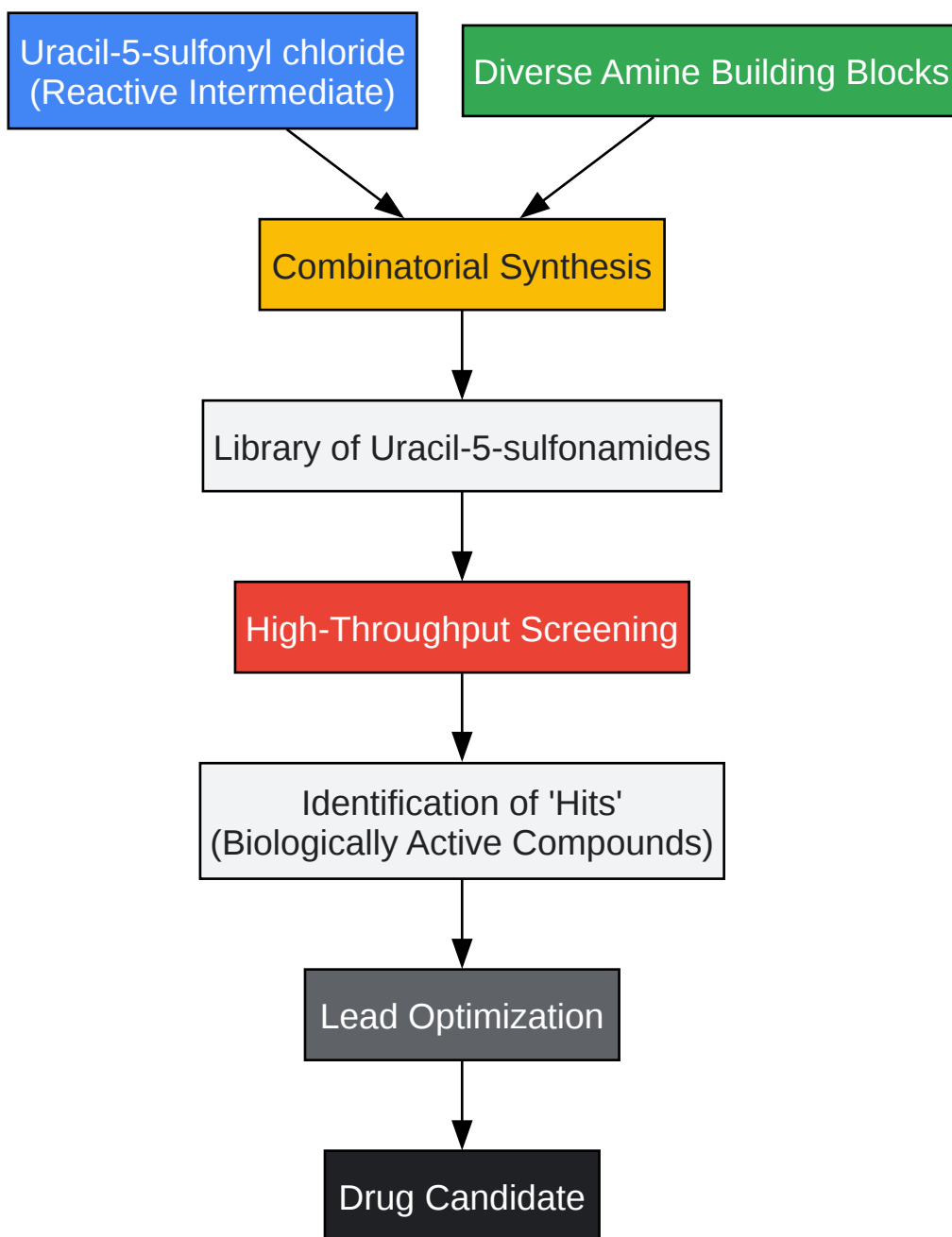


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Caption: Experimental workflow for sulfonamide synthesis.

Biological Significance and Drug Development

The uracil scaffold is of significant interest in drug development due to its presence in nucleic acids. Modifications at the 5-position can lead to compounds with a range of biological activities. Sulfonamide derivatives of uracil have been explored for their potential as antiviral, antibacterial, and anticancer agents. The synthesis of libraries of these compounds, facilitated by the reactivity of uracil-5-sulfonyl chloride, is a common strategy in the early stages of drug discovery.



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Caption: Drug discovery logical flow utilizing uracil-5-sulfonyl chloride.

Safety and Handling

Uracil-5-sulfonyl chloride is a reactive chemical and should be handled with appropriate safety precautions.

- **Handling:** Use in a well-ventilated fume hood. Wear personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Storage:** Store in a cool, dry place, away from moisture and incompatible materials such as strong bases and oxidizing agents. The compound is moisture-sensitive and will hydrolyze to the corresponding sulfonic acid.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.
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